

Personal protective equipment for handling ELA-11(human)

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Compound of Interest

Compound Name: ELA-11(human)

Cat. No.: B11770342

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Essential Safety and Handling Guide for ELA-11(human)

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This document provides essential safety and logistical information for handling **ELA-11(human)**, a synthetic peptide for laboratory research. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes. **ELA-11(human)** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects^[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ELA-11(human)** to minimize exposure and prevent contamination.

Activity	Required PPE	Rationale
Routine Handling & Preparation (weighing, dissolution)	- Safety glasses with side shields or splash goggles- Chemical-resistant gloves (e.g., nitrile)- Laboratory coat or gown	Protects eyes from splashes and skin from accidental contact.
Handling of Powders	- All PPE for routine handling- Dust respirator or a properly fitted N95 mask	Prevents inhalation of the lyophilized powder, which can cause respiratory tract irritation.
Large Spills	- Full protective suit- Splash goggles- Dust respirator or Self-Contained Breathing Apparatus (SCBA)- Boots- Chemical-resistant gloves	Provides comprehensive protection during cleanup of significant spills to avoid inhalation and skin contact ^[1] .

Operational Plan: Step-by-Step Handling Protocol

Proper handling procedures are crucial for both personal safety and maintaining the quality of the peptide.

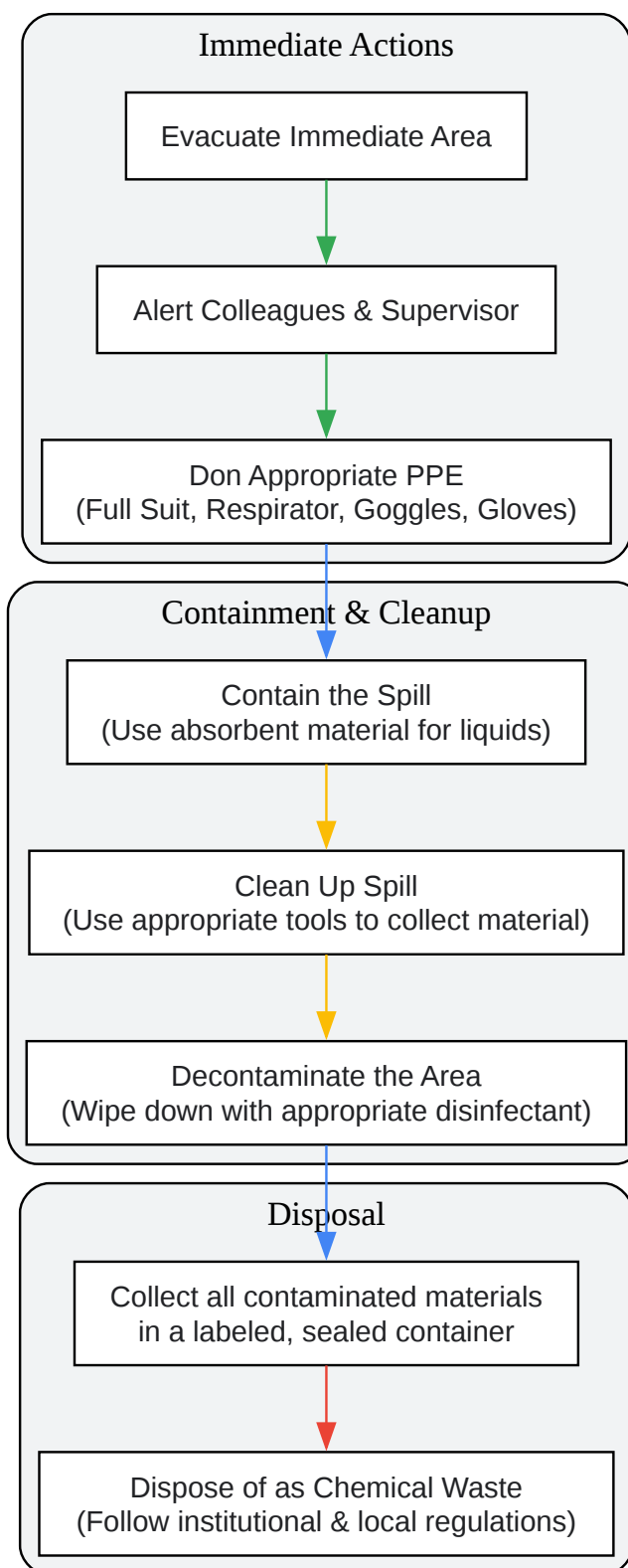
- Preparation and Weighing:
 - Ensure the work area, such as a chemical fume hood or a well-ventilated laboratory bench, is clean and uncluttered.
 - Don all required PPE as outlined in the table above.
 - To minimize dust inhalation, perform weighing of the powdered peptide in a fume hood or on a bench with minimal air currents.
 - Use a clean spatula and weighing paper or a weigh boat.
- Dissolution:

- Add the appropriate sterile, high-purity solvent or buffer to the vial containing the lyophilized peptide.
- Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause degradation.
- Storage:
 - Lyophilized Powder: Store at -20°C in a tightly sealed container, protected from light^[1].
 - Reconstituted Solution: For short-term storage, keep at 2-8°C. For long-term storage, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C^[1].
 - Clearly label all storage containers with the peptide name, concentration, date of reconstitution, and any relevant hazard information.

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to ensure safety and environmental compliance.

Spill Response Workflow



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Caption: Workflow for responding to a spill of **ELA-11(human)**.

Disposal Plan

- **Unused Product and Contaminated Materials:** All waste, including unused peptide, contaminated gloves, pipette tips, and weighing paper, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Final Disposal:** Dispose of the chemical waste through an approved waste disposal plant, in accordance with federal, state, and local environmental control regulations^[1]. Do not dispose of **ELA-11(human)** down the drain or in regular trash, as it is very toxic to aquatic life^[1].
- **Empty Containers:** Rinse empty containers thoroughly with an appropriate solvent. The rinsed containers can then be disposed of as regular laboratory waste, following institutional guidelines.

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References

- 1. ELA-11(human) TFA|MSDS [dcchemicals.com]
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